

An In-depth Technical Guide to the Synthesis and Chemical Characterization of Desmethyloanzapine

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Compound of Interest

Compound Name: Desmethyloanzapine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and chemical characterization of **desmethyloanzapine**, a key metabolite of the atypical antipsychotic olanzapine and a crucial intermediate in its synthesis. This document details a reliable synthetic protocol and summarizes the available physicochemical and spectroscopic data.

Introduction

Desmethyloanzapine, chemically known as 2-methyl-4-(piperazin-1-yl)-10H-thieno[2,3-b][1,2]benzodiazepine, is the primary N-demethylated metabolite of olanzapine.[1][3] Its pharmacological activity and metabolic fate are of significant interest in the study of olanzapine's overall therapeutic effect and side-effect profile.[3] Furthermore, **desmethyloanzapine** serves as a pivotal precursor in various synthetic routes to olanzapine itself.[4][5] A thorough understanding of its synthesis and chemical properties is therefore essential for researchers in medicinal chemistry, pharmacology, and drug metabolism.

Synthesis of Desmethyloanzapine

A common and effective method for the synthesis of **desmethyloanzapine** involves the condensation of 4-amino-2-methyl-10H-thieno[2,3-b][1,2]benzodiazepine hydrochloride with piperazine.[4]

Experimental Protocol

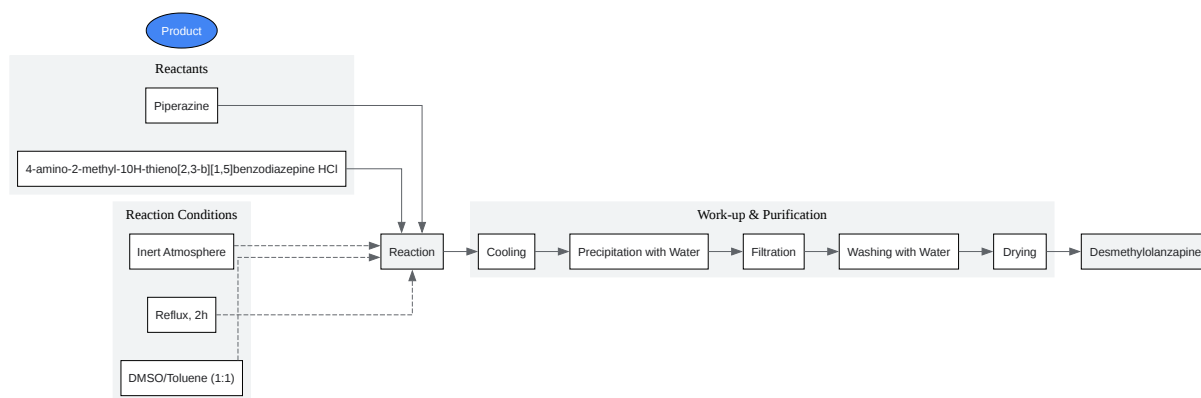
Reaction:

A mixture of 4-amino-2-methyl-10H-thieno[2,3-b][1,2]benzodiazepine hydrochloride (1 equivalent) and piperazine (approximately 7 equivalents) in a 1:1 mixture of dimethyl sulfoxide (DMSO) and toluene is heated to reflux under an inert atmosphere. The reaction is typically refluxed for 2 hours.[4]

Work-up and Purification:

Following the reaction, the mixture is cooled in an ice bath, and distilled water is added to precipitate the product. The mixture is stirred at a low temperature (e.g., 5°C) for about an hour to ensure complete precipitation. The resulting light-yellow precipitate is collected by filtration, washed with water, and dried in a vacuum desiccator over a drying agent like silica gel.[2]

Diagrammatic Representation of the Synthetic Workflow:



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Caption: Synthetic workflow for **desmethyloanzapine**.

Chemical Characterization

Desmethyloanzapine has been characterized by various physicochemical and spectroscopic methods. A summary of the available data is presented below.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₈ N ₄ S	[1][6]
Molecular Weight	298.41 g/mol	[1][6]
Appearance	Yellow crystalline powder or off-white powder	[6][7]
Melting Point	158 ± 3 °C	[6]
144.5 °C	[2]	

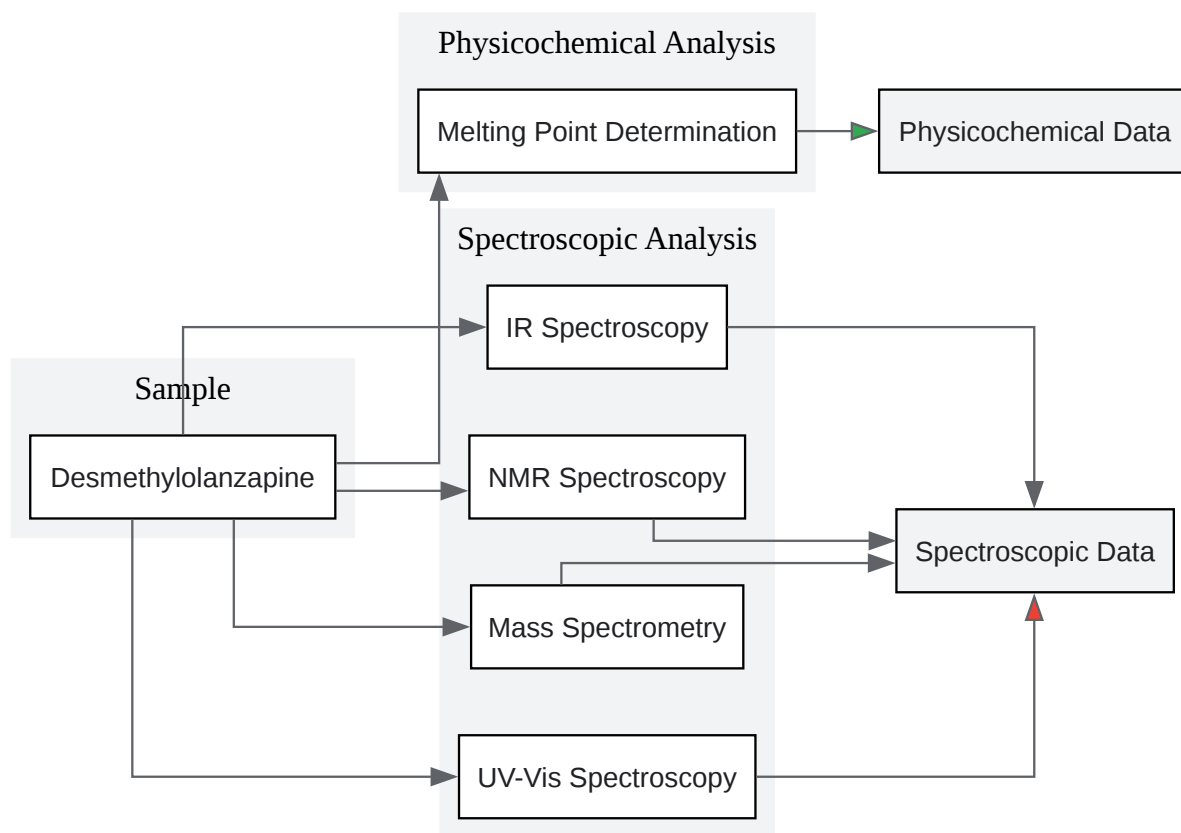
Spectroscopic Data

While detailed experimental spectra with full peak assignments are not readily available in the public domain, the following data has been reported.

Technique	Data	Reference
UV-Vis (in acetonitrile)	λ_{max} : 204.0 ± 1.0 nm ($\epsilon \approx 28000$), 226.0 ± 1.0 nm ($\epsilon \approx 22000$), 274.0 ± 1.0 nm ($\epsilon \approx 18000$)	[6]
Mass Spectrometry (LC-MS/MS)	The simultaneous quantification of olanzapine and desmethyloanzapine is well-documented.	[3]
NMR	NMR data corresponds to the structure.	[6]
IR	IR spectrum corresponds to the structure.	[6]

Note: While some suppliers indicate that NMR and IR data are consistent with the structure of **desmethyloanzapine**, the complete, interpreted spectra are not provided in the cited sources.

Diagrammatic Representation of the Analytical Workflow:



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Caption: Analytical workflow for **desmethyloanzapine**.

Conclusion

This technical guide has outlined a practical and referenced synthetic method for **desmethyloanzapine** and compiled its key chemical characterization data. While a detailed spectroscopic analysis with full peak assignments for NMR and IR is not widely published, the provided information on its synthesis, physicochemical properties, and other spectroscopic data serves as a valuable resource for professionals in the fields of drug discovery, development, and analysis. Further research to fully elucidate and publish the detailed spectroscopic characteristics of **desmethyloanzapine** would be a valuable contribution to the scientific community.

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